

Thermal Stability and Decomposition of 2-Biphenylboronic Acid: A Technical Guide

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Compound of Interest

Compound Name: **2-Biphenylboronic acid**

Cat. No.: **B1276779**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal stability and decomposition profile of **2-biphenylboronic acid** (CAS 4688-76-0). Understanding the thermal properties of this versatile reagent is critical for its safe handling, storage, and application in synthetic chemistry, particularly in pharmaceutical development where it serves as a key building block in cross-coupling reactions. This document summarizes available physical data, outlines likely thermal decomposition pathways, and provides detailed experimental protocols for thermal analysis.

Physicochemical Properties and Thermal Data

2-Biphenylboronic acid is a white to off-white crystalline solid. Its thermal stability is a key consideration for its use in various chemical processes. The following table summarizes the available quantitative data regarding its physical and thermal properties.

Property	Value	Source(s)
Molecular Formula	<chem>C12H11BO2</chem>	
Molecular Weight	198.03 g/mol	
Melting Point	167-172 °C	
Boiling Point	404.0 ± 38.0 °C (Predicted)	[1]
Flash Point	198.1 °C	[2]
Decomposition Temperature	Information not available in search results	
Hazardous Decomposition Products	Carbon monoxide, Carbon dioxide, Boron oxides	[3]

Thermal Decomposition Pathway

The thermal decomposition of arylboronic acids, including **2-biphenylboronic acid**, generally proceeds through a multi-step process. The primary and subsequent decomposition pathways are outlined below.

Dehydration and Boroxine Formation

Upon heating, the initial thermal event for most arylboronic acids is an intermolecular dehydration to form a cyclic trimeric anhydride known as a boroxine.[\[4\]](#)[\[5\]](#) This is a condensation reaction where three molecules of the boronic acid lose three molecules of water.

Caption: Proposed thermal decomposition pathway of **2-biphenylboronic acid**.

High-Temperature Decomposition

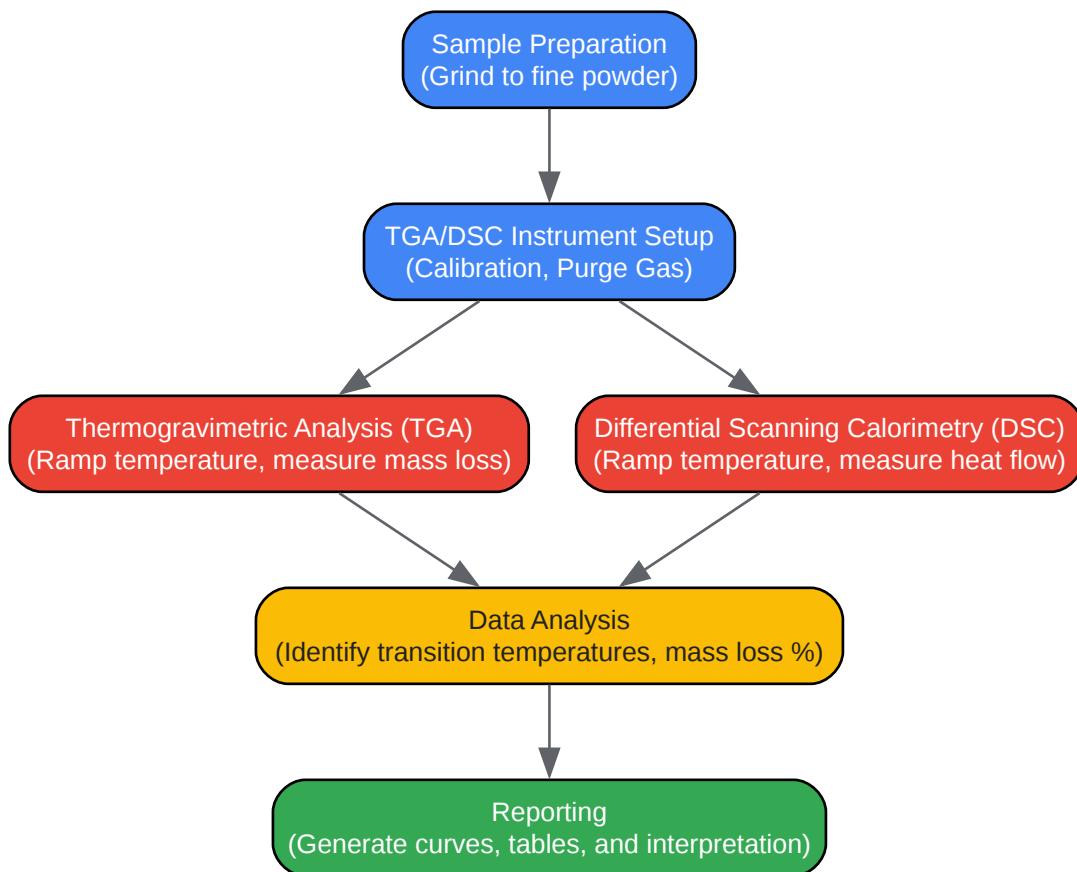
At elevated temperatures, the resulting boroxine, and any remaining monomeric acid, will undergo further decomposition. The organic components will oxidize to form carbon monoxide (CO) and carbon dioxide (CO₂), while the boron moiety will be converted to boron oxides (e.g., B₂O₃).[\[3\]](#)

Experimental Protocols for Thermal Analysis

To experimentally determine the thermal stability and decomposition profile of **2-biphenylboronic acid**, Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are the recommended techniques.^[5]

Experimental Workflow

The general workflow for assessing the thermal properties of a compound like **2-biphenylboronic acid** is depicted below.



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Caption: General experimental workflow for thermal analysis.

Thermogravimetric Analysis (TGA) Protocol

Objective: To determine the temperatures at which mass loss occurs and the percentage of mass lost at each step.

Instrumentation: A calibrated Thermogravimetric Analyzer.

Methodology:

- Sample Preparation: A small amount of **2-biphenylboronic acid** (typically 5-10 mg) is accurately weighed into a TGA crucible (e.g., alumina or platinum).
- Instrument Setup:
 - The instrument is tared with an empty crucible.
 - A purge gas (typically inert, such as nitrogen or argon, at a flow rate of 20-50 mL/min) is initiated to provide a controlled atmosphere.
- Thermal Program:
 - The sample is heated from ambient temperature (e.g., 25 °C) to a final temperature (e.g., 600-800 °C) at a constant heating rate (e.g., 10 °C/min).
- Data Collection: The mass of the sample is continuously monitored as a function of temperature and time.
- Data Analysis: The resulting TGA curve (mass vs. temperature) is analyzed to identify the onset temperature of decomposition, the temperature of maximum mass loss rate (from the derivative of the TGA curve, DTG), and the percentage of mass lost at each decomposition step.

Differential Scanning Calorimetry (DSC) Protocol

Objective: To identify thermal transitions such as melting, crystallization, and decomposition, and to quantify the enthalpy changes associated with these events.

Instrumentation: A calibrated Differential Scanning Calorimeter.

Methodology:

- Sample Preparation: A small amount of **2-biphenylboronic acid** (typically 2-5 mg) is accurately weighed into a DSC pan (e.g., aluminum), which is then hermetically sealed.
- Instrument Setup:

- An empty, sealed DSC pan is used as a reference.
- A purge gas (typically inert, such as nitrogen, at a flow rate of 20-50 mL/min) is used.
- Thermal Program:
 - The sample and reference are heated from a sub-ambient temperature (e.g., 0 °C) to a temperature above the expected decomposition point (e.g., 300-400 °C) at a constant heating rate (e.g., 10 °C/min).
- Data Collection: The differential heat flow between the sample and the reference is recorded as a function of temperature.
- Data Analysis: The resulting DSC curve (heat flow vs. temperature) is analyzed to determine the melting point (peak of the endothermic event) and any other endothermic or exothermic events corresponding to decomposition. The area under the peaks can be integrated to determine the enthalpy of these transitions.

Storage and Handling Recommendations

To ensure the stability and purity of **2-biphenylboronic acid**, the following storage and handling procedures are recommended:

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[\[3\]](#)
- Handling: Use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Handle in a well-ventilated area to avoid inhalation of dust.

Conclusion

2-Biphenylboronic acid exhibits moderate thermal stability, with a melting point in the range of 167-172 °C. Its thermal decomposition is expected to begin with dehydration to form a boroxine, followed by decomposition at higher temperatures to yield carbon oxides and boron oxides. For precise determination of its decomposition profile, Thermogravimetric Analysis and Differential Scanning Calorimetry are essential. The experimental protocols provided in this guide offer a robust framework for conducting such analyses. A thorough understanding of its

thermal properties is paramount for the safe and effective use of **2-biphenylboronic acid** in research and development.

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